

4-Bromo-1,1,2-trifluoro-1-butene safety data sheet (SDS)

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Compound of Interest

Compound Name: 4-Bromo-1,1,2-trifluoro-1-butene

Cat. No.: B151897

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An In-depth Technical Guide to the Safety of 4-Bromo-1,1,2-trifluoro-1-butene

This technical guide provides a comprehensive overview of the safety data for **4-Bromo-1,1,2-trifluoro-1-butene** (CAS No. 10493-44-4), designed for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

Chemical Identification

- Chemical Name: **4-Bromo-1,1,2-trifluoro-1-butene**[\[1\]](#)[\[2\]](#)
- Synonyms: 4-Bromo-1,1,2-trifluorobut-1-ene, 3,4,4-Trifluoro-3-butenyl Bromide[\[2\]](#)[\[3\]](#)
- CAS Number: 10493-44-4[\[1\]](#)[\[4\]](#)[\[5\]](#)
- EC Number: 234-019-2[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Molecular Formula: C₄H₄BrF₃[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Molecular Weight: 188.97 g/mol [\[1\]](#)[\[2\]](#)[\[5\]](#)
- Chemical Structure:
 - SMILES: C(\CBr)C(=C(F)F)F[\[2\]](#)

- InChI: InChI=1S/C4H4BrF3/c5-2-1-3(6)4(7)8/h1-2H2[2][5]

Physical and Chemical Properties

The physical and chemical properties of **4-Bromo-1,1,2-trifluoro-1-butene** are summarized in the table below. This data is essential for the safe handling and storage of the compound.

Property	Value	References
Physical State	Colorless to brown-yellow liquid	[1][2][7][8]
Boiling Point	95-98 °C	[2][5][9][10]
Density	1.639 g/mL at 25 °C	[2][5][9][10]
Refractive Index (n _{20/D})	1.401 - 1.402	[2][5][7][9]
Flash Point	17 °C (62.6 °F) - closed cup	[2][5]
Water Solubility	Not miscible or difficult to mix	[7][9][10]

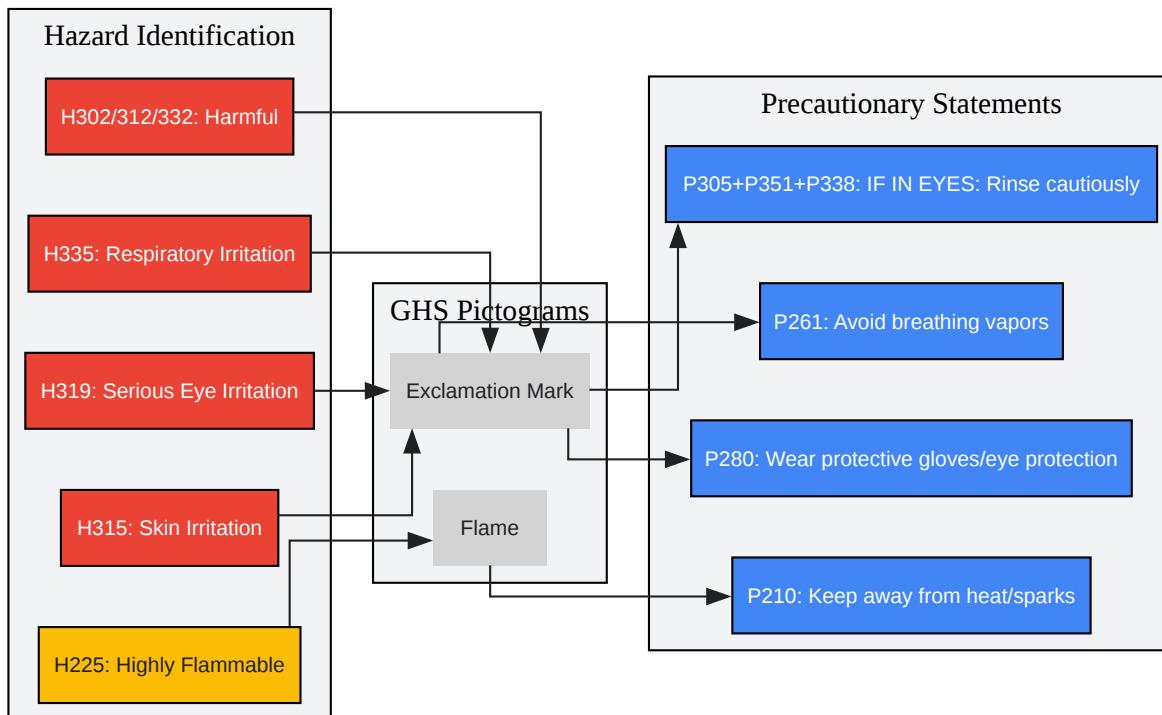
Hazard Identification and Classification

4-Bromo-1,1,2-trifluoro-1-butene is classified as a hazardous chemical under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[1][4] The signal word for this chemical is "Danger".[1][4][5]

Hazard Class	Category	GHS Code	Hazard Statement	References
Flammable Liquids	2	H225	Highly flammable liquid and vapor	[1] [5]
Acute Toxicity, Oral	4	H302	Harmful if swallowed	[1] [5]
Acute Toxicity, Dermal	4	H312	Harmful in contact with skin	[1] [5]
Acute Toxicity, Inhalation	4	H332	Harmful if inhaled	[1]
Skin Corrosion/Irritation	2	H315	Causes skin irritation	[3] [4]
Serious Eye Damage/Eye Irritation	2 / 2A	H319	Causes serious eye irritation	[1] [3] [4] [5]
Specific Target Organ Toxicity (Single Exposure)	3	H335	May cause respiratory irritation	[1] [4] [5]

GHS Pictograms and Precautionary Statements

The hazards associated with this chemical require specific precautionary measures. The logical flow from hazard identification to safety precautions is crucial for safe handling.



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Caption: GHS Hazard Communication Workflow for **4-Bromo-1,1,2-trifluoro-1-butene**.

Toxicological Information and Experimental Protocols

The toxicological properties of **4-Bromo-1,1,2-trifluoro-1-butene** have not been fully investigated.^[4] Inhalation of high vapor concentrations may lead to symptoms such as headache, dizziness, nausea, and vomiting.^[4]

Detailed, substance-specific experimental protocols for **4-Bromo-1,1,2-trifluoro-1-butene** are not publicly available in the reviewed safety data sheets. Hazard classifications are typically determined using standardized testing methods, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are the likely experimental methodologies used to determine the skin and eye irritation potential of this chemical.

Skin Irritation Testing (OECD Test Guideline 439)

The "Causes skin irritation (Category 2)" classification is determined using an in vitro reconstructed human epidermis (RhE) model, as outlined in OECD Guideline 439.[\[3\]](#)[\[5\]](#)[\[9\]](#)[\[11\]](#) This method is a non-animal alternative to traditional rabbit skin tests.[\[1\]](#)

Methodology:

- Tissue Preparation: Commercially available RhE models, which mimic the upper layers of human skin, are equilibrated in a culture medium.[\[3\]](#)
- Chemical Application: A precise amount of the test chemical is applied directly to the surface of the tissue models.[\[3\]](#)
- Incubation: The treated tissues are incubated for a specific period (e.g., 60 minutes), followed by rinsing and a longer recovery period (e.g., 42 hours).[\[3\]](#)
- Viability Assessment: Cell viability is measured using a colorimetric assay, such as the MTT assay. In this test, viable cells convert the yellow MTT dye into a blue formazan salt, which is then extracted and quantified.[\[3\]](#)
- Classification: The viability of the treated tissues is compared to that of negative controls. If the mean tissue viability is reduced to $\leq 50\%$, the chemical is classified as a skin irritant (GHS Category 2).[\[3\]](#)

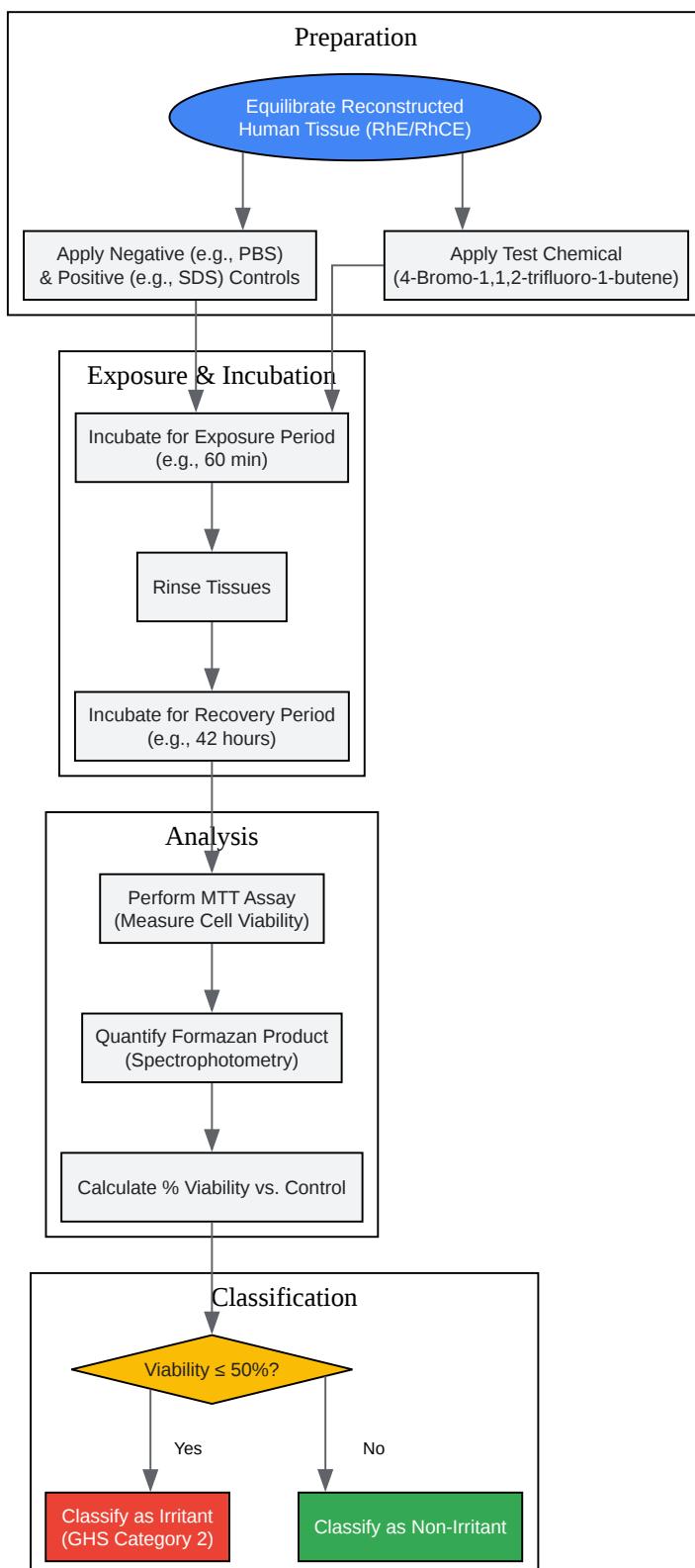
Eye Irritation Testing (OECD Test Guideline 405)

The "Causes serious eye irritation (Category 2)" classification is typically determined based on data from in vivo or ex vivo tests as described in OECD Guideline 405.[\[2\]](#)[\[4\]](#)[\[10\]](#)[\[12\]](#) This guideline emphasizes a weight-of-the-evidence approach to minimize animal testing.[\[4\]](#)[\[10\]](#)

Methodology:

- Initial Assessment: Before any animal testing, all existing data is reviewed, including results from validated in vitro or ex vivo tests and data from structurally related chemicals.[\[4\]](#)[\[10\]](#)
- Animal Model: If necessary, the test is conducted using albino rabbits.[\[12\]](#)

- Chemical Application: A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control.[2][12] The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[4][12]
- Observation: The eyes are examined for signs of irritation at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.[12] Observations include scoring lesions of the cornea, iris, and conjunctiva.[2]
- Classification: The severity and reversibility of the observed ocular lesions determine the classification. Effects that are fully reversible within 21 days of observation typically lead to a "Category 2" classification for eye irritation.[13]

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Caption: Generalized workflow for in vitro skin/eye irritation testing (e.g., OECD TG 439).

Handling, Storage, and Personal Protective Equipment

Handling

- Handle in accordance with good industrial hygiene and safety practices.[\[4\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)
- Use only outdoors or in a well-ventilated area.[\[4\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[4\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[4\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[4\]](#)[\[9\]](#) Take precautionary measures against static discharge.[\[4\]](#)

Storage

- Keep the container tightly closed in a dry and well-ventilated place.[\[4\]](#)
- Store in a flammables area.[\[4\]](#)[\[7\]](#)[\[9\]](#)
- Keep away from heat, sparks, and flame.[\[4\]](#)
- This material is noted to be air and light sensitive; storage under nitrogen may be recommended.[\[4\]](#)[\[7\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or goggles. Use of a face shield is also recommended.[\[5\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[4\]](#)[\[5\]](#)[\[9\]](#)
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection may not be required. If exposure limits are exceeded or irritation is experienced,

use an approved respirator.[4][5]

Emergency Measures

- In Case of Fire: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish.[7] Do not use a solid water stream as it may spread the fire.
- Accidental Release: Remove all sources of ignition. Use spark-proof tools and explosion-proof equipment. Ensure adequate ventilation. Absorb the spill with inert material (e.g., sand, silica gel) and place it in a suitable, closed container for disposal.[4]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[4]

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